

# Safe Disposal of 3-Methyl-1-penten-3-ol: A Procedural Guide

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## Compound of Interest

Compound Name: **3-Methyl-1-penten-3-ol**

Cat. No.: **B1196925**

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step procedure for the safe disposal of **3-Methyl-1-penten-3-ol** (CAS No. 918-85-4), a flammable and harmful liquid.

## Hazard Profile and Safety Summary

**3-Methyl-1-penten-3-ol** is classified as a flammable liquid and is harmful if swallowed[1][2].

Adherence to proper handling and disposal protocols is essential to mitigate risks. The following table summarizes key quantitative data for this chemical.

Property	Value
CAS Number	918-85-4
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O
Molecular Weight	100.16 g/mol [1]
GHS Hazard Class	Flammable Liquid, Category 3; Acute Toxicity, Oral, Category 4[1]
UN Number	1987 (for Alcohols, n.o.s.)

## Step-by-Step Disposal Protocol

The disposal of **3-Methyl-1-penten-3-ol** and its contaminated containers must be managed as hazardous waste. Always consult your institution's environmental health and safety (EHS) guidelines and local regulations, as these may have specific requirements.

**1. Personal Protective Equipment (PPE):** Before handling the chemical waste, ensure you are wearing appropriate PPE. This includes:

- Safety goggles or a face shield.
- Chemical-resistant gloves (e.g., nitrile or neoprene).
- A flame-retardant lab coat.
- Closed-toe shoes. In areas with insufficient ventilation, a respirator may be necessary.

**2. Waste Collection:**

- Collect waste **3-Methyl-1-penten-3-ol** in a designated, properly labeled, and sealed container.
- The container must be compatible with the chemical and approved for flammable liquid waste.
- Do not mix this waste with other, incompatible waste streams.

**3. Labeling and Storage:**

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**3-Methyl-1-penten-3-ol**," and any other information required by your institution.
- Store the sealed container in a cool, dry, well-ventilated area away from sources of ignition such as heat, sparks, and open flames[2][3].
- Ensure the storage area is equipped with appropriate fire suppression equipment.

**4. Disposal:**

- Dispose of the contents and the container at an approved waste disposal plant[2][4].

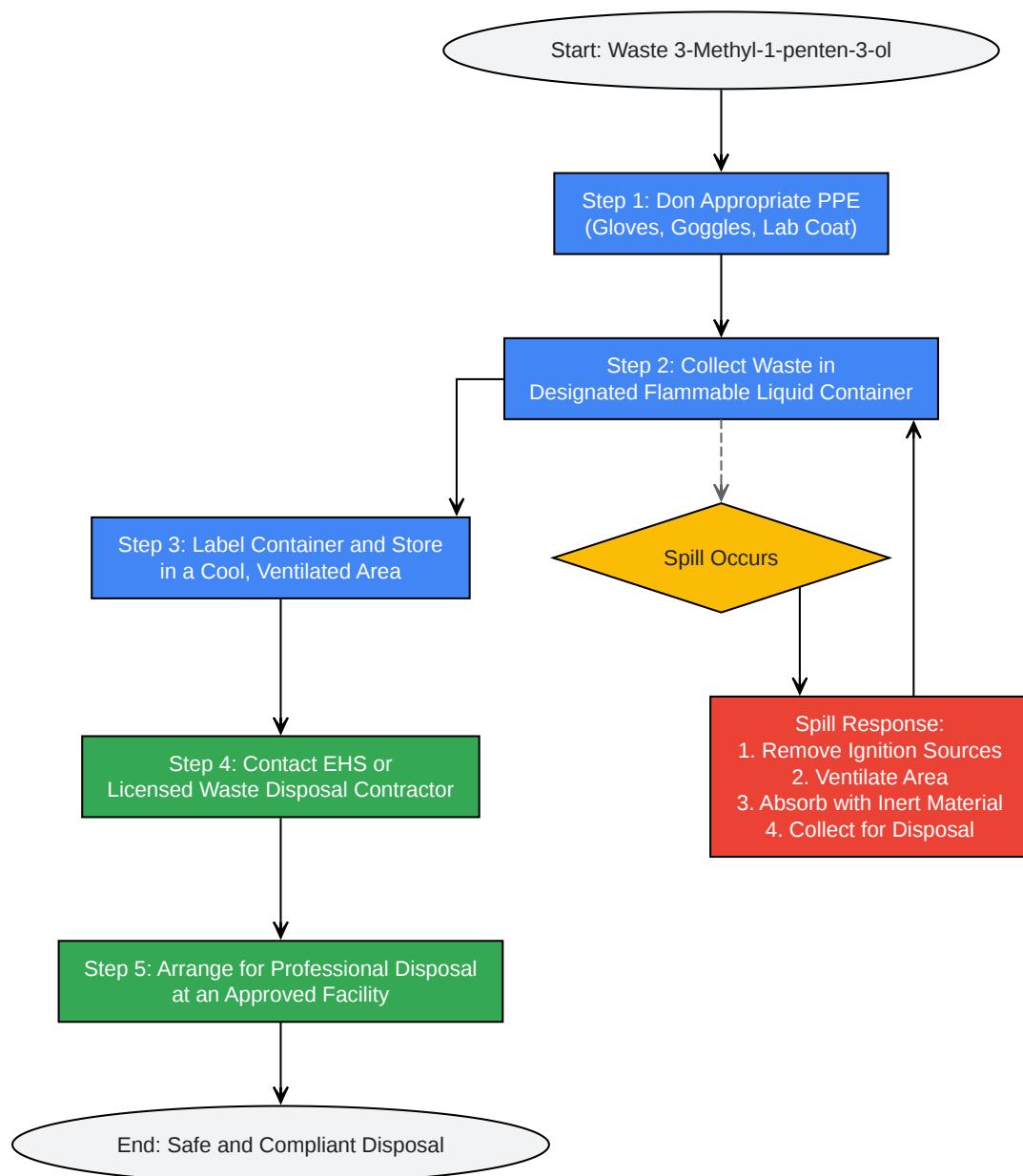
- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Do not pour **3-Methyl-1-penten-3-ol** down the drain or dispose of it with general trash[3].

#### 5. Spill Management:

- In the event of a spill, remove all sources of ignition from the area.
- Ventilate the area of the spill.
- Absorb the spill with an inert material, such as vermiculite, sand, or earth.
- Collect the absorbent material and place it in a sealed, labeled container for disposal as hazardous waste[3].

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Methyl-1-penten-3-ol**.

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Caption: Disposal workflow for **3-Methyl-1-penten-3-ol**.

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## References

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